

# Essential Safety and Logistical Information for Handling (S)-3-Phenyllactic Acid

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## Compound of Interest

Compound Name: 3-Phenyllactic acid, (S)-

Cat. No.: B555073

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For researchers, scientists, and drug development professionals, ensuring safe and efficient handling of laboratory chemicals is paramount. This document provides essential, immediate safety and logistical information for (S)-3-Phenyllactic acid, including operational and disposal plans, to foster a secure and productive research environment.

## Physical and Chemical Properties

(S)-3-Phenyllactic acid is a white, odorless, solid powder.<sup>[1]</sup> Key quantitative data is summarized in the table below for easy reference.

Property	Value	Source
CAS Number	20312-36-1	<sup>[1]</sup>
Molecular Formula	C <sub>9</sub> H <sub>10</sub> O <sub>3</sub>	<sup>[2]</sup> <sup>[3]</sup> <sup>[4]</sup>
Molecular Weight	166.17 g/mol	<sup>[2]</sup> <sup>[5]</sup>
Melting Point	121 - 125 °C (249.8 - 257 °F)	<sup>[1]</sup>
Form	Solid Powder	<sup>[1]</sup> <sup>[5]</sup>

## Hazard Identification and Personal Protective Equipment (PPE)

While some safety data sheets (SDS) indicate that (S)-3-Phenyllactic acid is not considered hazardous under the 2012 OSHA Hazard Communication Standard, it is crucial to handle it with care.<sup>[1]</sup> One report suggests it may cause serious eye irritation.<sup>[2]</sup> Therefore, appropriate personal protective equipment should always be used.

PPE	Specification	Rationale
Eye Protection	Chemical safety goggles or eyeglasses	To prevent eye contact and potential irritation. <sup>[1][3]</sup>
Hand Protection	Appropriate protective gloves	To prevent skin contact. <sup>[1]</sup>
Respiratory Protection	Dust mask (e.g., N95)	Recommended when handling the powder form to avoid inhalation. <sup>[5][6]</sup>
Body Protection	Lab coat and appropriate clothing	To prevent skin exposure. <sup>[1]</sup>

## Handling and Storage Procedures

Proper handling and storage are critical to maintain the integrity of (S)-3-Phenyllactic acid and ensure laboratory safety.

### Handling:

- Avoid contact with skin and eyes.<sup>[1]</sup>
- Avoid breathing dust.
- Wash hands thoroughly after handling.<sup>[1][7]</sup>
- Work in a well-ventilated area.<sup>[4]</sup>

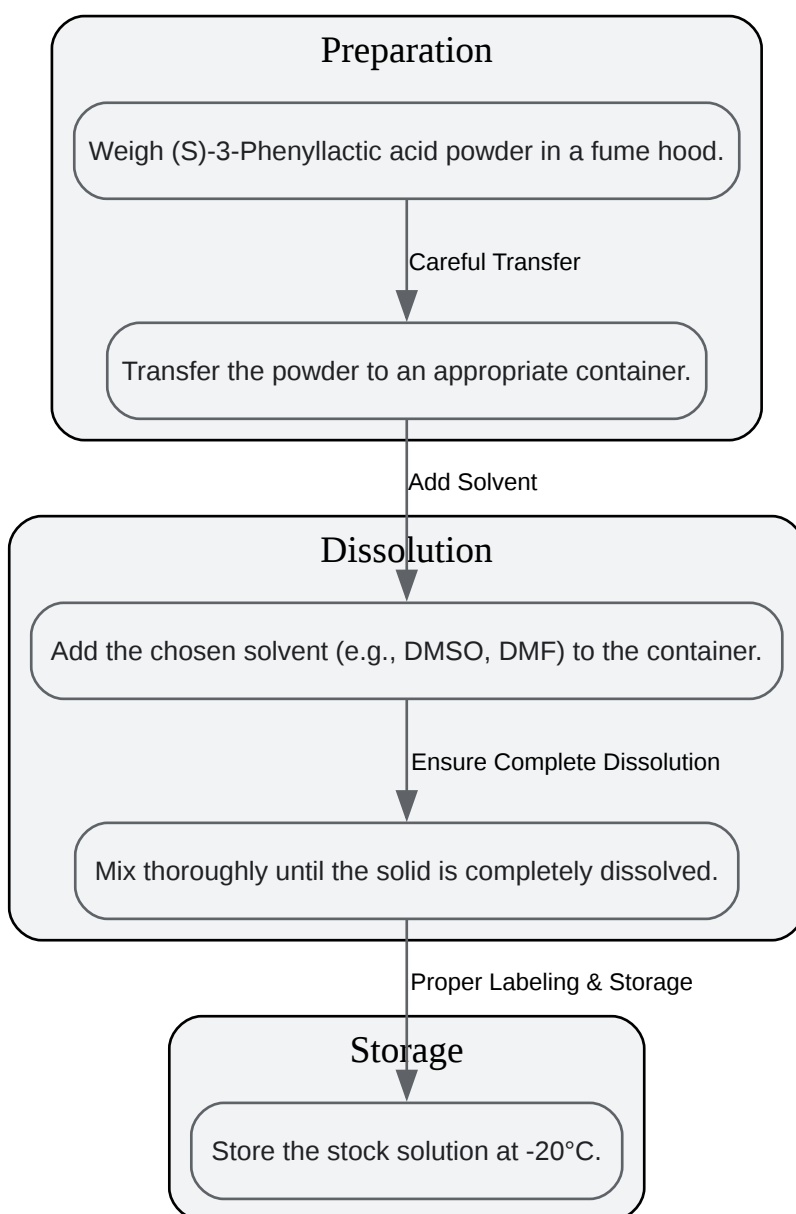
### Storage:

- Keep the container tightly closed in a dry, cool, and well-ventilated place.<sup>[1][3][4]</sup>
- Refrigeration is recommended for storage.<sup>[1][3]</sup>

- Store away from incompatible materials, such as strong oxidizing agents.<sup>[1][3]</sup>

## Experimental Workflow: Preparation of a Stock Solution

This section provides a step-by-step guide for preparing a stock solution of (S)-3-Phenyllactic acid.



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*Figure 1. Workflow for preparing a stock solution of (S)-3-Phenyllactic acid.*

## Accidental Release Measures

In the event of a spill, follow these procedures:

- Ensure adequate ventilation.[\[1\]](#)
- Wear appropriate personal protective equipment.[\[1\]](#)
- Contain the spill. For solid material, sweep up and shovel into a suitable container for disposal.[\[1\]](#)
- Clean the area.

## Disposal Plan

Chemical waste generators must adhere to local, regional, and national regulations for hazardous waste disposal.[\[1\]](#)

Solid Waste:

- Collect solid (S)-3-Phenyllactic acid waste and contaminated materials (e.g., weighing paper, gloves) in a designated, labeled, and sealed container.

Liquid Waste (Solutions):

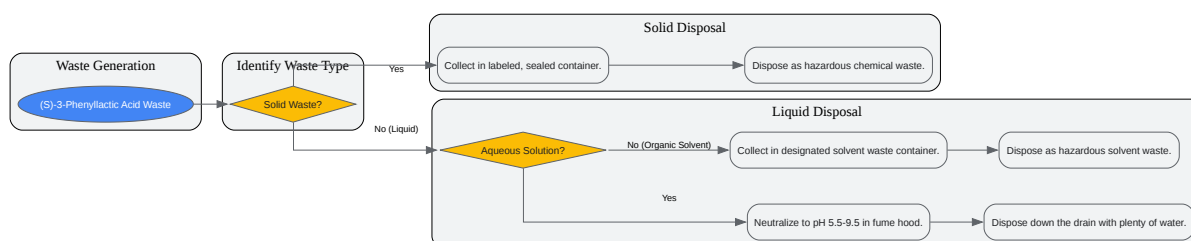
- Aqueous solutions of acids may be neutralized to a pH between 5.5 and 9.5 before drain disposal, followed by a large water flush, provided they do not contain other hazardous materials.[\[8\]](#)
- Always perform neutralization in a fume hood with appropriate PPE.[\[8\]](#)
- For solutions containing organic solvents, collect them in a designated solvent waste container. Do not mix incompatible waste streams.

Empty Containers:

- Thoroughly rinse empty containers with a suitable solvent.

- Collect the rinsate as chemical waste.[9]
- Deface or remove the original label before disposing of the rinsed container in regular trash or recycling, as appropriate.[9]

The following diagram outlines the decision-making process for the disposal of (S)-3-Phenyllactic acid waste.



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Figure 2. Disposal decision tree for (S)-3-Phenyllactic acid waste.

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